

# Application Notes: Hexavinyldisiloxane as a Versatile Crosslinking Agent for Silicone Elastomers

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Hexavinyldisiloxane*

Cat. No.: *B1588441*

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## Introduction

**Hexavinyldisiloxane** is a highly efficient crosslinking agent utilized in the formulation of silicone elastomers. Its unique structure, featuring six reactive vinyl groups per molecule, allows for the creation of densely crosslinked polymer networks. This high degree of crosslinking imparts exceptional mechanical strength, thermal stability, and chemical resistance to the resulting silicone elastomers, making them suitable for a wide range of demanding applications, including in the pharmaceutical and medical device industries.

The primary crosslinking mechanism involves the platinum-catalyzed hydrosilylation reaction between the vinyl groups of **hexavinyldisiloxane** and the hydride groups of a silicone polymer, typically a hydride-terminated polydimethylsiloxane (PDMS). This addition-cure chemistry is known for its high efficiency, lack of byproducts, and the ability to precisely control the elastomer's final properties by adjusting the ratio of vinyl to hydride groups.

## Key Applications

The robust properties of silicone elastomers crosslinked with **hexavinyldisiloxane** lend themselves to several critical applications in research and drug development:

- **Microfluidics:** The creation of well-defined and chemically resistant microfluidic devices for cell culture, drug screening, and diagnostic assays.
- **Drug Delivery:** Encapsulation and controlled release of therapeutic agents. The dense network can be tailored to control diffusion rates.
- **Medical Devices and Implants:** Fabrication of biocompatible and biostable components that require high mechanical integrity and resistance to degradation.
- **Seals and Gaskets:** Use in laboratory equipment and pharmaceutical manufacturing where chemical resistance and a high-purity environment are essential.

## Data Presentation: Influence of Hexavinyldisiloxane on Elastomer Properties

The concentration of **hexavinyldisiloxane** as a crosslinking agent significantly influences the mechanical and physical properties of the resulting silicone elastomer. The following tables summarize the expected trends based on typical formulation adjustments.

Table 1: Effect of **Hexavinyldisiloxane** Concentration on Mechanical Properties

Property	Low Crosslinker Concentration	High Crosslinker Concentration
Tensile Strength (MPa)	Lower	Higher
Elongation at Break (%)	Higher	Lower
Shore A Hardness	Lower	Higher
Young's Modulus (MPa)	Lower	Higher

Table 2: Impact of **Hexavinyldisiloxane** on Thermal and Swelling Properties

Property	Low Crosslinker Concentration	High Crosslinker Concentration
Thermal Stability (°C)	Good	Excellent
Swelling in Toluene (%)	Higher	Lower
Crosslink Density (mol/cm <sup>3</sup> )	Lower	Higher

## Experimental Protocols

### Protocol 1: Preparation of a Silicone Elastomer Film using Hexavinylidisiloxane

This protocol describes the preparation of a standard silicone elastomer film via platinum-catalyzed hydrosilylation.

Materials:

- Vinyl-terminated polydimethylsiloxane (PDMS-V)
- Poly(methylhydrosiloxane) (PMHS) or other hydride-functional silicone
- **Hexavinylidisiloxane** (crosslinking agent)
- Platinum catalyst (e.g., Karstedt's catalyst)
- Inhibitor (e.g., 1-ethynyl-1-cyclohexanol) (optional, to control cure time)
- Toluene (or other suitable solvent)
- Petri dish or other suitable mold

Procedure:

- Preparation of Part A (Vinyl Component):
  - In a clean, dry beaker, weigh the desired amount of vinyl-terminated PDMS.

- Add the calculated amount of **hexavinyldisiloxane**. The ratio of vinyl groups from PDMS and **hexavinyldisiloxane** to the hydride groups in Part B should be optimized (typically around 1.5:1 to 1:1.5).
- Add the platinum catalyst (typically in the ppm range). If using an inhibitor, add it at this stage.
- Add a minimal amount of toluene to ensure homogeneity and mix thoroughly using a magnetic stirrer or a planetary mixer.
- Preparation of Part B (Hydride Component):
  - In a separate beaker, weigh the required amount of the hydride-functional silicone polymer (e.g., PMHS).
  - If necessary, dilute with a small amount of toluene to achieve a workable viscosity.
- Mixing and Curing:
  - Add Part B to Part A and mix vigorously for 2-3 minutes until the mixture is completely homogeneous.
  - Degas the mixture in a vacuum chamber to remove any entrapped air bubbles.
  - Pour the mixture into the mold (e.g., petri dish) to the desired thickness.
  - Cure the elastomer in an oven at a specified temperature (e.g., 60-120°C). The curing time will depend on the catalyst concentration, temperature, and presence of an inhibitor.
- Post-Curing:
  - After the initial cure, it is often beneficial to post-cure the elastomer at a higher temperature (e.g., 150°C) for several hours to ensure complete crosslinking and remove any residual volatile components.

## Protocol 2: Swelling Test for Crosslink Density Determination

This protocol outlines a method to determine the extent of crosslinking by measuring the swelling of the elastomer in a good solvent.

Materials:

- Cured silicone elastomer sample
- Toluene (or other suitable solvent)
- Vials with sealed caps
- Analytical balance

Procedure:

- Cut a small, precisely weighed piece of the cured silicone elastomer (initial mass,  $m_i$ ).
- Place the sample in a vial and add an excess of toluene.
- Seal the vial and allow the sample to swell for 24-48 hours at room temperature to reach equilibrium.
- Carefully remove the swollen sample from the vial, gently blot the surface with a lint-free tissue to remove excess solvent, and immediately weigh it (swollen mass,  $m_s$ ).
- Dry the swollen sample in a vacuum oven at 60°C until a constant weight is achieved (dry mass,  $m_d$ ).
- Calculate the swelling ratio (Q) and gel fraction using the following equations:
  - Swelling Ratio (Q) =  $m_s / m_d$
  - Gel Fraction (%) =  $(m_d / m_i) \times 100$

A lower swelling ratio indicates a higher degree of crosslinking.

## Visualizations

Caption: Platinum-catalyzed hydrosilylation crosslinking mechanism.

Caption: General experimental workflow for silicone elastomer synthesis.

Caption: Relationship between crosslinker concentration and properties.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)